

Comprehensive Spectral Analysis of Benzyl 3-nitroazetidine-1-carboxylate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Benzyl 3-nitroazetidine-1-carboxylate*

CAS No.: *1379079-50-1*

Cat. No.: *B2466950*

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Executive Summary

Benzyl 3-nitroazetidine-1-carboxylate (CAS: 1379079-50-1), commonly referred to as 1-Cbz-3-nitroazetidine, is a highly specialized, conformationally constrained building block. It is prominently utilized in the enantioselective synthesis of complex 1,3-diamines, including potent GlyT1 inhibitors[1]. Because the azetidine ring imposes significant ring strain (~26 kcal/mol) and the nitro group exerts a profound electron-withdrawing effect, the spectral signatures of this molecule can deviate from standard aliphatic expectations.

This whitepaper provides an expert-level breakdown of its Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and High-Resolution Mass Spectrometry (HRMS) data. By mapping physical chemistry principles to spectral outputs, this guide establishes a self-validating analytical framework for drug development professionals.

Structural Elucidation & Spectral Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H and ^{13}C NMR spectra provide the definitive connectivity map of the molecule. The most critical mechanistic feature is the extreme deshielding of the C3 methine proton.

Causality of C3 Deshielding: The combined inductive pull of the

group and the inherent s-character of the strained four-membered ring pushes the C3 proton signal downfield to

5.19–5.12 ppm, a region typically reserved for alkenes. Furthermore, the C2 and C4 methylene protons are diastereotopic relative to the nitro group (pseudo-axial vs. pseudo-equatorial), resulting in distinct doublet-of-doublet (dd) splitting patterns[2].

Table 1: ^1H NMR Data (400 MHz, CDCl_3)

Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constant (, Hz)	Assignment
7.41 – 7.29	Multiplet (m)	5H	-	Aromatic protons (Cbz)
5.19 – 5.12	Multiplet (m)	1H	-	C3 methine ()
5.13	Singlet (s)	2H	-	Benzylic (Cbz)
4.73	Doublet of doublets (dd)	2H	9.2, 7.6	Azetidine (syn/anti)
4.49	Doublet of doublets (dd)	2H	10.4, 4.8	Azetidine (syn/anti)

Table 2: ^{13}C NMR Data (125 MHz, CDCl_3)

Expert Note: Eight distinct carbon environments are expected due to the

symmetry of the azetidine ring. | Chemical Shift (

, ppm) | Assignment | Causality / Note | | :--- | :--- | :--- | | 155.9 | C=O (Carbamate) | Shielded relative to ketones due to N and O lone-pair resonance. | | 135.9 | Ipso-Aromatic C | Quaternary carbon of the benzyl group. | | 128.5, 128.3, 128.1 | Aromatic C (o, m, p) | Standard phenyl ring shifts. | | 74.3 | C3 (

) | Highly deshielded by the strongly electronegative nitro group. | | 67.3 | Benzylic

| Deshielded by the adjacent carbamate oxygen. | | 56.5 | Azetidine C2, C4 | Deshielded by the adjacent ring nitrogen; degenerate due to symmetry. |

Fourier-Transform Infrared (FT-IR) Spectroscopy

IR spectroscopy is utilized as an orthogonal validation tool to ensure the nitro group has not been prematurely reduced during synthesis and that the Cbz protecting group remains intact[3].

Table 3: FT-IR (Film) Key Resonances

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode
2953, 2884	C-H (Aliphatic)	Asymmetric/Symmetric stretch
1710	C=O (Carbamate)	Strong carbonyl stretch
1557		Asymmetric stretching (Diagnostic)
1350		Symmetric stretching

High-Resolution Mass Spectrometry (HRMS)

HRMS confirms the exact elemental composition (

).

- Calculated Exact Mass [M]⁺: 236.0792[2]
- Found Mass: 236.0784[2]
- Ionization Technique: Electron Impact (EI) or Electrospray Ionization (ESI). In ESI⁺, the [M+Na]⁺ adduct is frequently observed due to the high cation affinity of the carbamate carbonyl.

Experimental Workflows & Protocols

Self-Validating Synthesis & Purification Protocol

To achieve analytical-grade **Benzyl 3-nitroazetidine-1-carboxylate**, researchers typically employ a nitrite displacement strategy from the corresponding iodide[4].

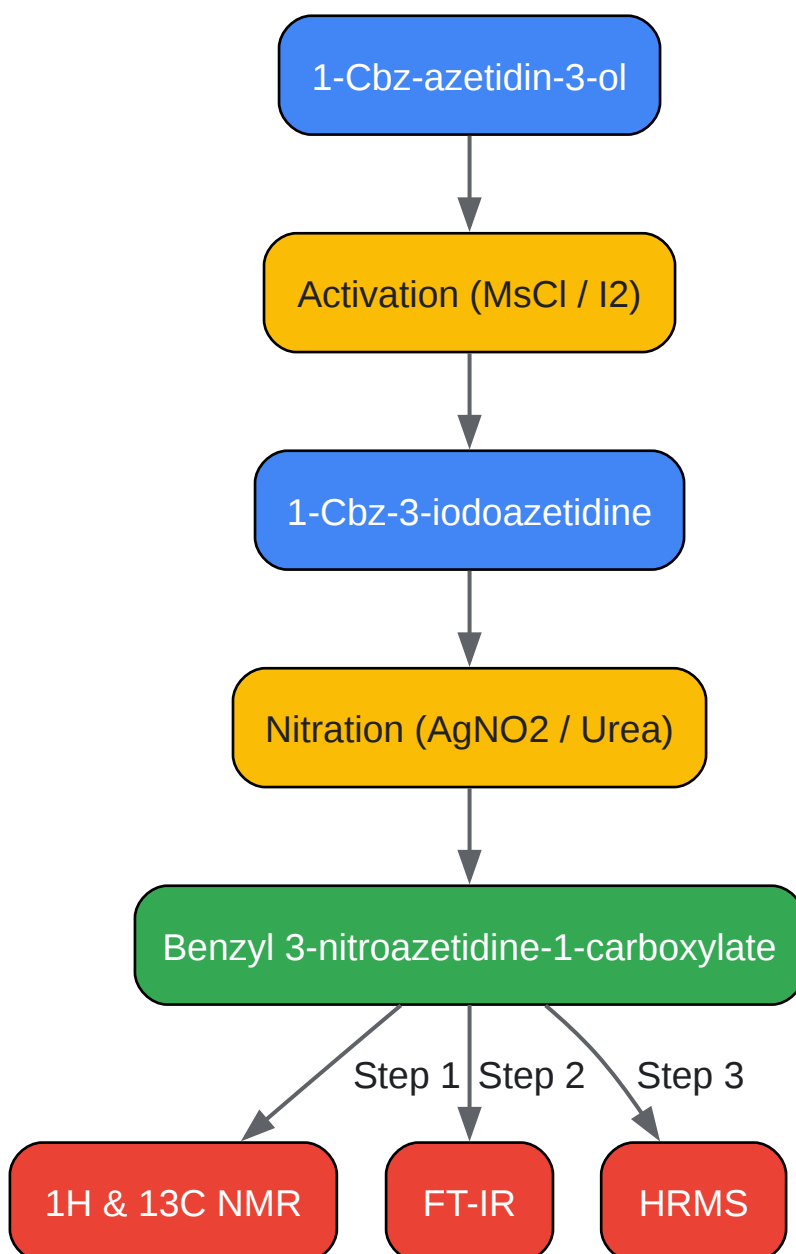
- **Precursor Activation:** Dissolve 1-Cbz-3-iodoazetidine (1.0 equiv) in anhydrous DMF (0.2 M concentration) under an inert argon atmosphere.
- **Nitrite Displacement:** Add silver nitrite (, 2.0 equiv) and urea (2.0 equiv).
 - **Mechanistic Insight:** Urea is a mandatory additive here. It acts as a scavenger for any trace nitric acid generated during the reaction, preventing the acid-catalyzed ring-opening degradation of the sensitive azetidine core[5].
- **Reaction Monitoring:** Stir in the dark at 23 °C for 24-48 hours. Monitor via TLC (Hexanes/EtOAc 3:1). The nitro product is typically more polar than the starting iodide.
- **Workup & Extraction:** Quench with distilled water and extract with diethyl ether (). Wash the combined organic layers with brine to remove residual DMF, then dry over anhydrous .
- **Chromatographic Purification:** Purify via flash column chromatography (silica gel, gradient 5% to 20% EtOAc in Hexanes).
- **Validation:** Isolate as a pale-yellow oil and submit immediately for NMR and HRMS prior to use in downstream [1].

Spectral Acquisition Protocol

- **NMR Preparation:** Dissolve 15 mg of the purified compound in 0.6 mL of deuterated chloroform () containing 0.03% v/v TMS as an internal standard.

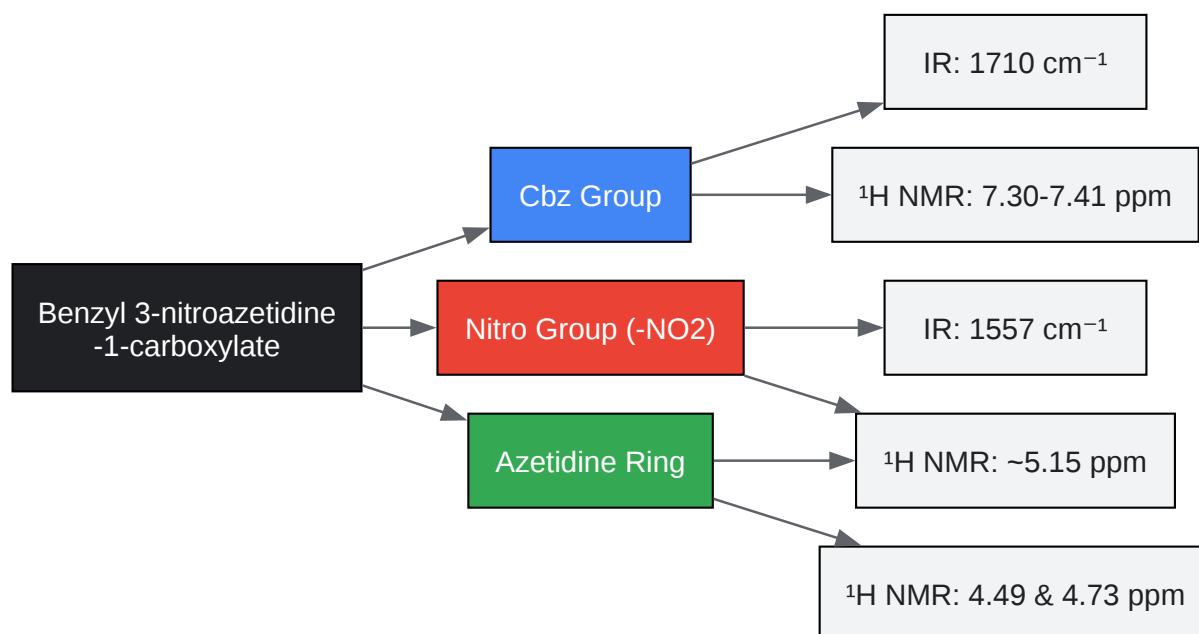
- Instrument Parameters: Acquire ^1H NMR at 400 MHz (minimum 16 scans, relaxation delay 1.0 s) and ^{13}C NMR at 125 MHz (minimum 512 scans, relaxation delay 2.0 s to ensure the quaternary ipso-carbon relaxes fully).
- IR Preparation: Apply a neat film of the oil onto a NaCl plate. Acquire 32 scans at 4 cm^{-1} resolution.

Visualizing the Analytical Logic



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Workflow for the synthesis and sequential spectral validation of **Benzyl 3-nitroazetidine-1-carboxylate**.



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Logical mapping of functional groups to their primary spectral signatures.

References

- Davis, T. A., Danneman, M. W., & Johnston, J. N. (2012). Chiral proton catalysis of secondary nitroalkane additions to azomethine: synthesis of a potent GlyT1 inhibitor. Chemical Communications (Cambridge, England), 48(45), 5578–5580. URL:[[Link](#)][1]

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Sources

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